

physical properties of 4,5-Dichloroveratrole

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Compound of Interest

Compound Name: 4,5-Dichloroveratrole

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An In-depth Technical Guide on the Physical Properties of **4,5-Dichloroveratrole**

Introduction

4,5-Dichloroveratrole, also known as 1,2-dichloro-4,5-dimethoxybenzene, is a chlorinated organic compound.^{[1][2]} Its chemical formula is C₈H₈Cl₂O₂.^{[1][2][3]} This guide provides a comprehensive overview of the physical and chemical properties of **4,5-Dichloroveratrole**, along with detailed experimental protocols for their determination. This information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physical and Chemical Properties

The physical and chemical properties of **4,5-Dichloroveratrole** are summarized in the table below. These properties are crucial for understanding the behavior of the compound in various experimental and industrial settings.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ Cl ₂ O ₂	[1][2][3]
Molecular Weight	207.05 g/mol	[1][2][3]
Appearance	Pale Brown to Grey Solid	[4]
Melting Point	83 °C	[4]
Boiling Point	257.1 °C at 760 mmHg	[1]
~297.35 °C (rough estimate)	[4]	
Density	1.283 g/cm ³	[1]
~1.3354 g/cm ³ (rough estimate)	[4]	
Water Solubility	72.3 mg/L at 25 °C	[4]
Solubility in other solvents	Slightly soluble in Chloroform and Methanol (with heating)	[4]
Flash Point	98.8 °C	[1]
Vapor Pressure	0.0239 mmHg at 25 °C	[1]
Refractive Index	1.524	[1]
~1.5537 (estimate)	[4]	
LogP	3.0106	[1]
3.6	[2]	

Experimental Protocols

The following are detailed methodologies for the experimental determination of key physical properties of organic compounds like **4,5-Dichloroveratrole**.

Melting Point Determination

The melting point is a critical indicator of the purity of a solid compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Vernier Melt Station)
- Capillary tubes
- Spatula
- Mortar and pestle (if the sample is not a fine powder)
- **4,5-Dichloroveratrole** sample

Procedure:

- Ensure the **4,5-Dichloroveratrole** sample is a fine, dry powder. If necessary, gently grind the crystals in a mortar and pestle.
- Use a spatula to pack a small amount of the powdered sample into the open end of a capillary tube to a depth of approximately 3 mm.^[5]
- Tap the sealed end of the capillary tube on a hard surface to ensure the sample is tightly packed at the bottom.
- Place the capillary tube into the heating block of the melting point apparatus.^[5]
- Set the apparatus to heat at a controlled rate. For a preliminary measurement, a faster heating rate can be used. For an accurate measurement, heat rapidly to about 10-15 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.
- Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).^[6]
- Dispose of the used capillary tube in the designated glass waste container.^[5]

Boiling Point Determination (Simple Distillation)

Simple distillation can be used to determine the boiling point of a liquid and is also a method for purification.

Apparatus:

- Round-bottom flask
- Distillation head with a thermometer adapter
- Thermometer
- Condenser
- Receiving flask
- Heating mantle or water bath
- Boiling chips
- Clamps and stands
- **4,5-Dichloroveratrole** sample (melted if starting from solid)

Procedure:

- Place a small volume of the **4,5-Dichloroveratrole** sample and a few boiling chips into the round-bottom flask.
- Assemble the simple distillation apparatus as shown in chemical laboratory manuals, ensuring all joints are securely clamped. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.[5]
- Begin heating the sample in the round-bottom flask.[5]
- Observe the temperature as the liquid heats and begins to vaporize. The temperature will rise and then stabilize as the vapor condenses and is collected in the receiving flask.[5]

- The stable temperature at which the liquid is actively boiling and condensing is the boiling point. Record this temperature.
- Continue distillation until only a small amount of liquid remains in the distilling flask; do not distill to dryness.
- Allow the apparatus to cool completely before disassembling.

Solubility Determination

This protocol provides a qualitative assessment of the solubility of **4,5-Dichloroveratrole** in various solvents.

Apparatus:

- Test tubes and a test tube rack
- Spatula
- Pipettes or droppers
- Vortex mixer (optional)
- A range of solvents (e.g., water, ethanol, hexane, toluene, ethyl acetate)
- **4,5-Dichloroveratrole** sample

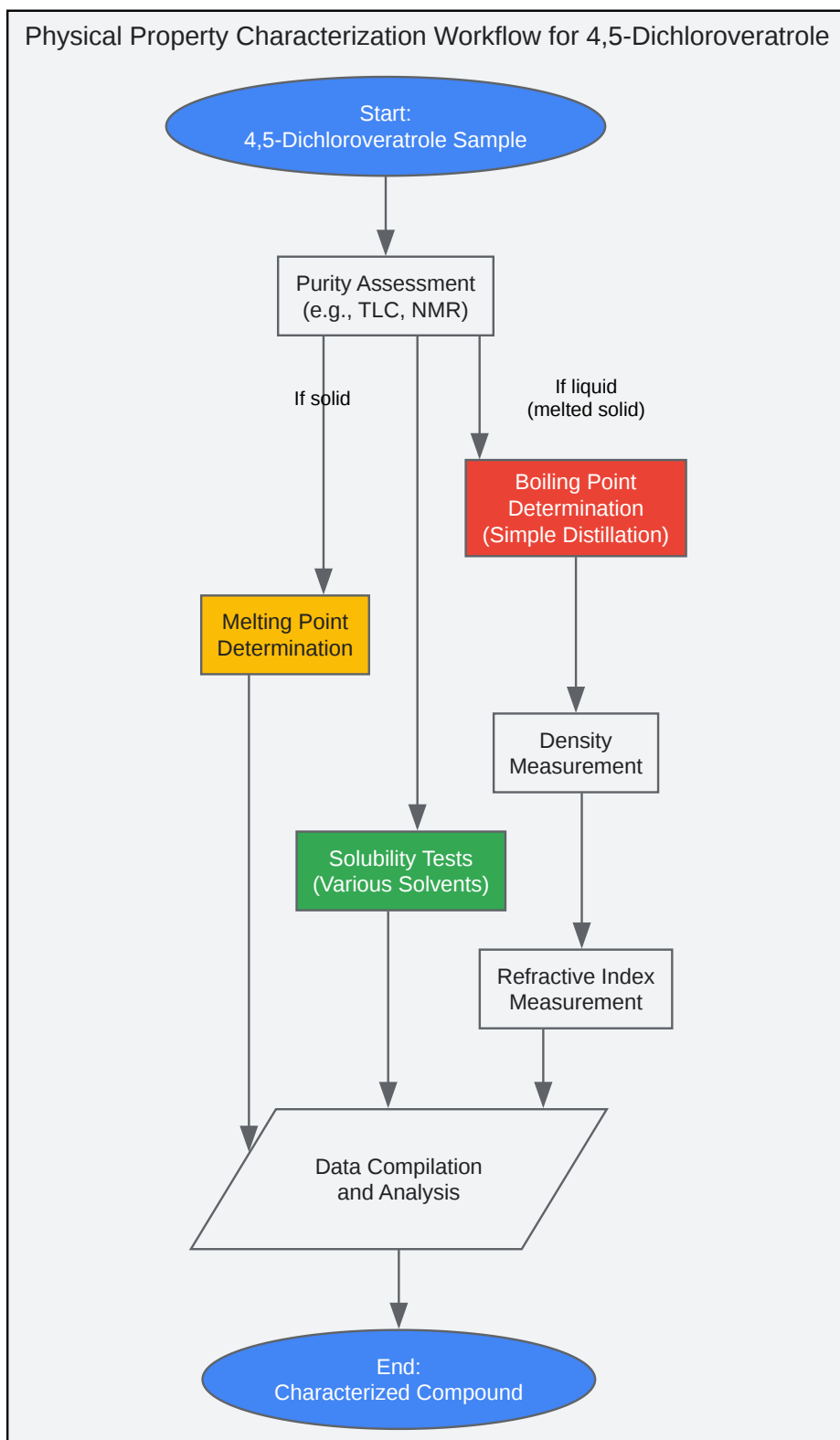
Procedure:

- Place a small, measured amount (e.g., 10 mg) of **4,5-Dichloroveratrole** into a series of clean, dry test tubes.
- Add a small volume (e.g., 1 mL) of a specific solvent to each test tube.^[7]
- Agitate the mixture by flicking the test tube or using a vortex mixer for a set period (e.g., 30-60 seconds).
- Observe whether the solid dissolves completely. Note if the substance is soluble, partially soluble, or insoluble.^[7]

- For substances that appear insoluble at room temperature, gentle heating can be applied to test for temperature-dependent solubility. If heating is applied, allow the solution to cool to observe if the solute precipitates.
- Record the observations for each solvent. The principle of "like dissolves like" can be used to infer the polarity of the compound based on its solubility in polar and non-polar solvents.^[6]

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of the physical properties of a solid organic compound such as **4,5-Dichloroveratrole**.



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Caption: Workflow for the experimental determination of the physical properties of **4,5-Dichloroveratrole**.

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